

Clinical Validation of the CKD-EPI Cystatin C Equation: A Comparative Guide

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The accurate estimation of glomerular filtration rate (eGFR) is crucial for the diagnosis, staging, and management of chronic kidney disease (CKD). While creatinine-based equations have been the standard, the influence of non-renal factors like muscle mass has led to the development of equations incorporating cystatin C, a protein less affected by these variables. This guide provides a comprehensive comparison of the clinical validation of the Chronic Kidney Disease Epidemiology Collaboration (CKD-EPI) cystatin C (Cys-C) equation against other commonly used eGFR equations.

Data Presentation: Performance of eGFR Equations

The performance of eGFR equations is typically assessed by three key metrics:

- **Bias:** The systematic deviation of the estimated GFR from the measured GFR (mGFR). A lower bias indicates higher accuracy on average.
- **Precision:** The random error or variability of the eGFR estimates around the mGFR. It is often represented by the interquartile range (IQR) of the differences between eGFR and mGFR.
- **Accuracy (P30):** The percentage of eGFR estimates that fall within 30% of the mGFR. A higher P30 value signifies better overall accuracy.

The following tables summarize the performance of the CKD-EPI Cys-C equation in comparison to the CKD-EPI creatinine (Cr) and the CKD-EPI creatinine-cystatin C (Cr-Cys)

equations from various validation studies.

Table 1: Performance of CKD-EPI eGFR Equations (2012 versions)

Study Population & Reference Method	eGFR Equation	Bias (median difference, mL/min/1.73 m ²)	Precision (IQR, mL/min/1.73 m ²)	Accuracy (P30, %)
Diverse Populations (n=1119)[1] Measured GFR via various methods	CKD-EPI Cr (2009)	3.7	15.4	87.2
CKD-EPI Cys-C (2012)	3.4	16.4	85.9	
CKD-EPI Cr-Cys-C (2012)	3.9	13.4	91.5	
Kidney Transplant Recipients (n=415)[2] Measured GFR via radiolabeled DTPA	CKD-EPI Cr (2009)	-2.3	14.5	84
CKD-EPI Cys-C (2012)	-	-	-	
CKD-EPI Cr-Cys-C (2012)	-3.6	13.3	80	

Table 2: Performance of Race-Free CKD-EPI eGFR Equations (2021 versions) in Kidney Transplant Recipients (n=415)[2][3]

eGFR Equation	Bias (median difference, mL/min/1.73 m ²)	Precision (IQR, mL/min/1.73 m ²)	Accuracy (P30, %)
CKD-EPI Cr (2021)	-0.2	14.9	84
CKD-EPI Cr-Cys-C (2021)	0.3	14.3	83

Note: The 2021 CKD-EPI equations were developed to be race-neutral. A direct comparison of the 2021 Cys-C only equation was not available in the cited source.

A meta-analysis of 35 studies with over 23,000 participants concluded that the CKD-EPI creatinine-cystatin C equation provided the highest accuracy, followed by the CKD-EPI cystatin C equation, both of which were more accurate and had less bias than the CKD-EPI creatinine equation alone.[\[4\]](#)[\[5\]](#)

Experimental Protocols

The clinical validation of eGFR equations relies on robust and standardized methodologies for measuring the reference GFR and the endogenous filtration markers.

1. Measurement of Glomerular Filtration Rate (mGFR) - The Gold Standard

The gold standard for GFR measurement involves the clearance of an exogenous filtration marker that is freely filtered by the glomeruli and is not secreted or reabsorbed by the renal tubules.[\[6\]](#)

- **Inulin Clearance:** Historically considered the gold standard, this method involves a continuous intravenous infusion of inulin and timed urine collections.[\[7\]](#) Due to its complexity, it is primarily used in research settings.
- **Iohexol Clearance:** This is a widely accepted and more practical alternative to inulin clearance.[\[4\]](#) The protocol typically involves:
 - **Administration:** A single intravenous injection of a standardized dose of iohexol (e.g., 5 mL).[\[5\]](#)[\[8\]](#)

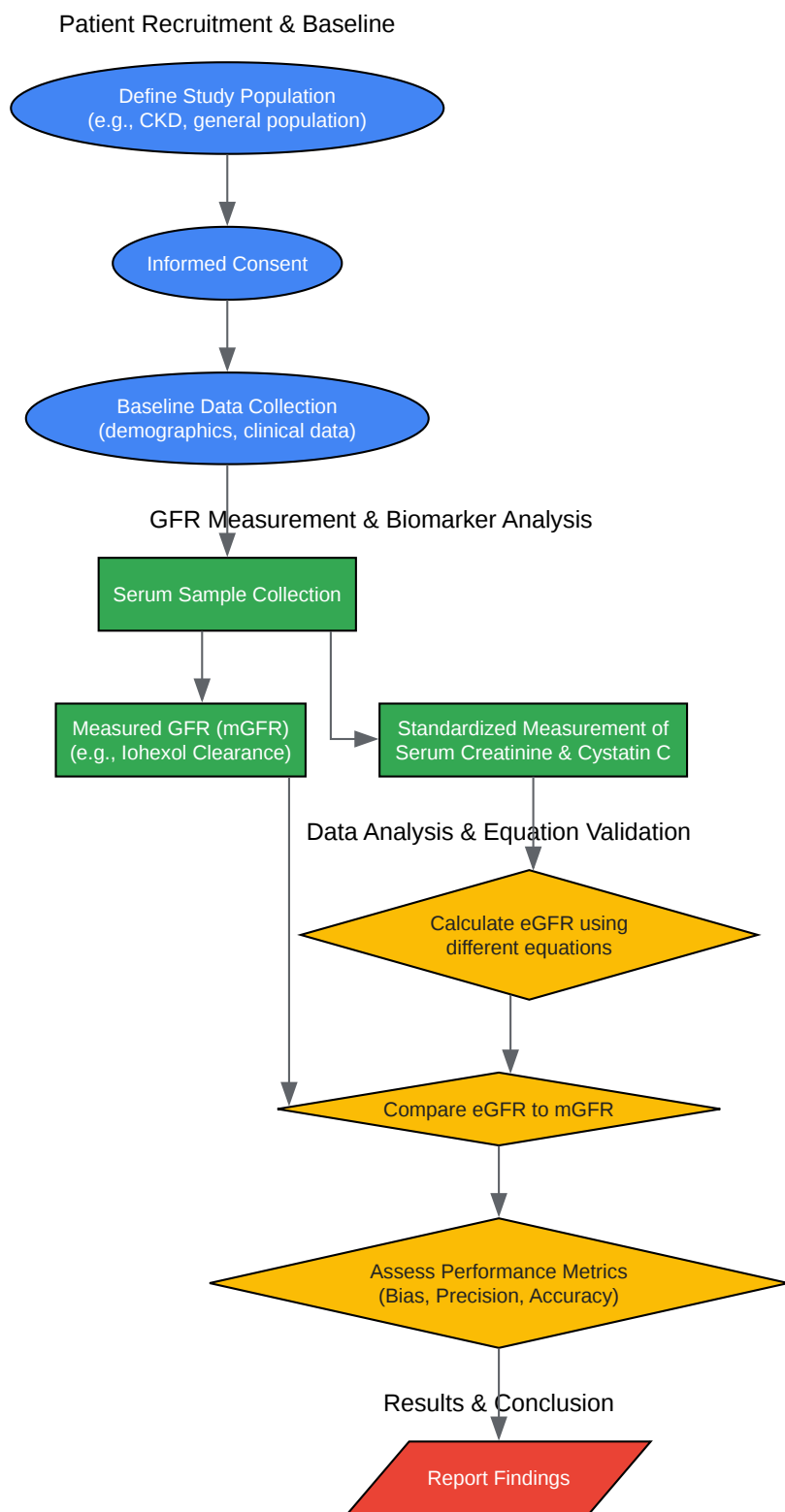
- Blood Sampling: Multiple blood samples are collected at specific time points after injection (e.g., 2, 3, 4, and 5 hours) to determine the plasma clearance rate.[\[9\]](#) The timing of the final sample can be extended for patients with expected low GFR.[\[5\]](#)
- Analysis: Iohexol concentrations in the plasma samples are measured using methods like high-performance liquid chromatography (HPLC) or liquid chromatography-mass spectrometry (LC-MS).[\[5\]](#)[\[8\]](#)
- Calculation: The GFR is calculated from the rate of disappearance of iohexol from the plasma.[\[9\]](#)

2. Measurement of Endogenous Filtration Markers

To ensure the accuracy and comparability of eGFR equations across different studies and laboratories, the assays for serum creatinine and cystatin C must be standardized.

- Serum Creatinine: Assays are calibrated to be traceable to an isotope dilution mass spectrometry (IDMS) reference measurement procedure.[\[10\]](#)
- Serum Cystatin C: Assays are standardized against the international certified reference material ERM-DA471/IFCC.[\[10\]](#) This ensures that measurements are consistent and accurate regardless of the specific laboratory method used.

Mandatory Visualization



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Caption: Workflow for the clinical validation of an eGFR equation.

In conclusion, the clinical validation of the CKD-EPI cystatin C equation has demonstrated its value in estimating GFR. While the CKD-EPI creatinine-cystatin C equation generally offers the highest accuracy, the cystatin C-based equation provides a more accurate estimate than the creatinine-only equation, particularly in specific patient populations where muscle mass may be a confounding factor.[11][12] The ongoing refinement of these equations, including the development of race-neutral formulas, underscores the importance of continued validation to improve the care of patients with or at risk for chronic kidney disease.[13][14]

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References

- 1. Estimating Glomerular Filtration Rate from Serum Creatinine and Cystatin C - PMC [pmc.ncbi.nlm.nih.gov]
- 2. academic.oup.com [academic.oup.com]
- 3. researchgate.net [researchgate.net]
- 4. Assessment of kidney function: clinical indications for measured GFR - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Iohexol Clearance for the Determination of Glomerular Filtration Rate: 15 Years' Experience in Clinical Practice - PMC [pmc.ncbi.nlm.nih.gov]
- 6. m.youtube.com [m.youtube.com]
- 7. Performance of the New CKD-EPI Creatinine-and Cystatin C-based Glomerular Filtration Rate Estimation Equation in Living Kidney Donor Candidate - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Diverse protocols for measuring glomerular filtration rate using iohexol clearance - PMC [pmc.ncbi.nlm.nih.gov]
- 9. nhsbtdbe.blob.core.windows.net [nhsbtdbe.blob.core.windows.net]
- 10. CKD-EPI Creatinine-Cystatin Equation (2021) | National Kidney Foundation [kidney.org]
- 11. Comparing GFR Estimating Equations Using Cystatin C and Creatinine in Elderly Individuals - PMC [pmc.ncbi.nlm.nih.gov]
- 12. researchgate.net [researchgate.net]

- 13. eGFR using CKD-EPI (Creatinine-Cystatin C) Equation (2021) [reference.medscape.com]
- 14. Recommendations for Implementing the CKD-EPI 2021 Race-Free eGFR Calculation: Guidelines for Clinical Laboratories | National Kidney Foundation [kidney.org]
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